

# TG(18:1/18:1/18:0) molecular weight and formula

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## Compound of Interest

Compound Name: *1,2-Dielaidoyl-3-stearoyl-rac-glycerol*

Cat. No.: *B039318*

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## An In-depth Guide to the Molecular Properties of TG(18:1/18:1/18:0)

This technical guide provides a detailed overview of the molecular formula and weight of the triglyceride TG(18:1/18:1/18:0), also known as Dioleoylstearyl glycerol. This document is intended for researchers, scientists, and professionals in the field of drug development and lipidomics who require precise molecular information for experimental design, data analysis, and modeling.

## Introduction to TG(18:1/18:1/18:0)

Triglycerides are esters derived from glycerol and three fatty acids. The specific triglyceride TG(18:1/18:1/18:0) is composed of a glycerol backbone esterified with two molecules of oleic acid (18:1) and one molecule of stearic acid (18:0). The notation "18:1" signifies a fatty acid with 18 carbon atoms and one double bond, while "18:0" indicates an 18-carbon saturated fatty acid.

- Oleic Acid (18:1): A monounsaturated omega-9 fatty acid with the chemical formula  $C_{18}H_{34}O_2$ .<sup>[1][2][3][4]</sup>
- Stearic Acid (18:0): A saturated fatty acid with the chemical formula  $C_{18}H_{36}O_2$ .<sup>[5][6][7]</sup>
- Glycerol: A simple polyol compound with the formula  $C_3H_8O_3$  that forms the backbone of triglycerides.<sup>[8][9][10][11][12]</sup>

The formation of the triglyceride from these components involves an esterification process where three molecules of water are eliminated.

## Molecular Formula and Weight

The molecular properties of TG(18:1/18:1/18:0) are derived from the summation of its constituent parts, accounting for the loss of water molecules during esterification.

## Calculation Methodology

The molecular formula is calculated by adding the formulas of two oleic acid molecules, one stearic acid molecule, and one glycerol molecule, followed by the subtraction of three water molecules (H<sub>2</sub>O).

- Total Formula of Constituents:  $(2 * C_{18}H_{34}O_2) + (1 * C_{18}H_{36}O_2) + (1 * C_3H_8O_3) = C_{57}H_{112}O_9$
- Water Molecules Lost:  $3 * H_2O = H_6O_3$
- Final Molecular Formula:  $C_{57}H_{106}O_6$

Similarly, the molecular weight is calculated by summing the weights of the constituents and subtracting the weight of three water molecules.

- Total Weight of Constituents:  $(2 * 282.46 \text{ g/mol}) + (1 * 284.48 \text{ g/mol}) + (1 * 92.09 \text{ g/mol}) = 941.49 \text{ g/mol}$
- Weight of Water Lost:  $3 * 18.015 \text{ g/mol} = 54.045 \text{ g/mol}$
- Final Molecular Weight:  $887.45 \text{ g/mol}$

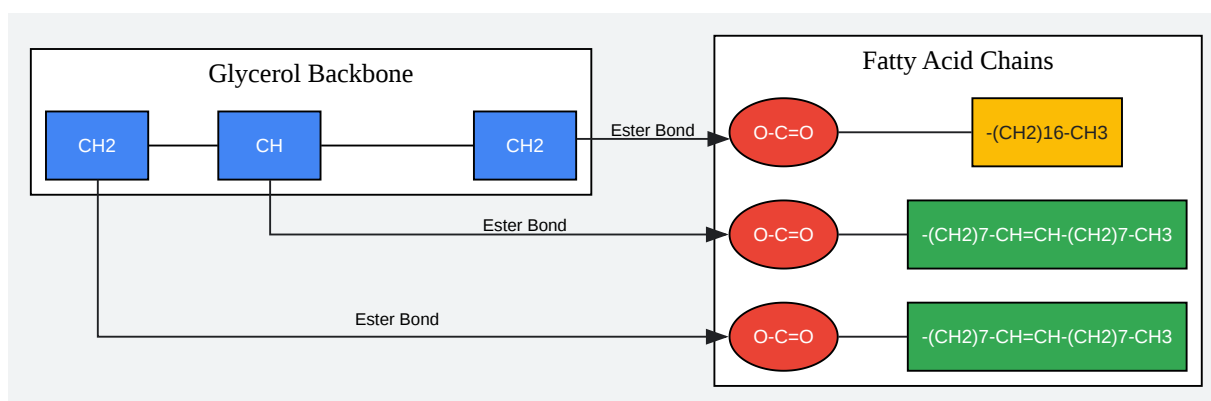
## Data Summary

The molecular details of TG(18:1/18:1/18:0) and its components are summarized in the table below for easy reference.

Component	Lipid Notation	Molecular Formula	Molecular Weight ( g/mol )
Oleic Acid	18:1	C <sub>18</sub> H <sub>34</sub> O <sub>2</sub>	282.46
Stearic Acid	18:0	C <sub>18</sub> H <sub>36</sub> O <sub>2</sub>	284.48
Glycerol	N/A	C <sub>3</sub> H <sub>8</sub> O <sub>3</sub>	92.09
TG(18:1/18:1/18:0)	N/A	C <sub>57</sub> H <sub>106</sub> O <sub>6</sub>	887.45

## Molecular Structure Visualization

To illustrate the molecular architecture of TG(18:1/18:1/18:0), a diagram representing the glycerol backbone and the attached fatty acid chains is provided below. This visualization aids in understanding the spatial arrangement and connectivity of the atoms.



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Caption: Molecular structure of TG(18:1/18:1/18:0).

## Experimental Protocols

The determination of molecular weight and formula for lipids like TG(18:1/18:1/18:0) typically relies on mass spectrometry.

## Key Experiment: High-Resolution Mass Spectrometry (HRMS)

Objective: To accurately determine the mass-to-charge ratio ( $m/z$ ) of the molecule, from which the exact mass and elemental composition can be deduced.

Methodology:

- **Sample Preparation:** A solution of purified TG(18:1/18:1/18:0) is prepared in a suitable organic solvent (e.g., methanol/chloroform mixture). An internal standard may be added for quantification.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized using a soft ionization technique such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI). ESI is common for lipid analysis, often forming adducts with ions like  $\text{Na}^+$  or  $\text{NH}_4^+$ .
- **Mass Analysis:** The ionized molecules are guided into a high-resolution mass analyzer, such as an Orbitrap or a Time-of-Flight (TOF) analyzer.
- **Data Acquisition:** The analyzer measures the  $m/z$  values of the ions with high precision (typically to four or five decimal places).
- **Data Analysis:** The resulting spectrum is analyzed to identify the peak corresponding to the triglyceride. The exact mass is used in conjunction with isotopic pattern analysis to confirm the elemental formula ( $\text{C}_{57}\text{H}_{106}\text{O}_6$ ). For example, in positive ion mode, one might observe the  $[\text{M}+\text{Na}]^+$  adduct at a calculated  $m/z$  of 910.7835.

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